Ethyl D-Glucopyranoside: Crystal Structure & Solid-State Characterization

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Compound of Interest

Compound Name:	*Ethyl D-glucopyranoside*
CAS No.:	*30285-48-4*
Cat. No.:	*B1584750*

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Executive Summary

Ethyl D-glucopyranoside (Ethyl Glucoside) is a non-reducing alkyl glucoside derived from the condensation of ethanol and D-glucose. While naturally occurring in fermented products like Sake (Rice Wine), its purified crystalline form is a critical excipient in transdermal drug delivery and high-performance cosmetics.

This guide analyzes the solid-state architecture of Ethyl

-D-glucopyranoside. Unlike simple glucose, the ethyl ether moiety introduces amphiphilicity, altering the crystal packing from a pure hydrogen-bonded network to a structure exhibiting distinct hydrophobic and hydrophilic domains. Understanding this structure is essential for controlling hygroscopicity, solubility, and bioavailability.

Chemical Crystallography & Molecular Geometry

2.1. Molecular Conformation

In the crystalline state, **Ethyl D-glucopyranoside** adopts the

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chair conformation, which is the thermodynamically most stable geometry for D-glucopyranose rings.

- Ring Puckering: The pyranose ring minimizes steric strain by placing the bulky hydroxymethyl group (C6) and hydroxyl groups (C2, C3, C4) in equatorial positions.
- Anomeric Effect:
  - -Anomer (Ethyl

    -D-glucopyranoside): The ethoxy group at C1 is in the axial position. This is stabilized by the anomeric effect (interaction between the endocyclic oxygen lone pair and the

    orbital of the C1-O1 bond).
  - -Anomer (Ethyl

    -D-glucopyranoside): The ethoxy group is equatorial, minimizing 1,3-diaxial steric repulsion but lacking the stabilizing anomeric effect.

2.2. Unit Cell & Space Group Classifications

While specific lattice parameters for the ethyl derivative are less ubiquitous than its methyl homolog, crystallographic homology within the alkyl glucoside series allows for high-confidence structural assignment.

Parameter	Ethyl -D-glucopyranoside	Ethyl -D-glucopyranoside
Crystal System	Orthorhombic (Predicted/Homologous)	Orthorhombic
Space Group	(Chiral, non-centrosymmetric)	
Melting Point	98 – 110 °C	73 °C (from Acetone)
Density	~1.40 g/cm³	~1.35 g/cm³
Z (Molecules/Cell)	4	4

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> *Technical Insight: The higher melting point of the*
>
> -anomer suggests a more compact crystal packing density compared to the
>
> -anomer, likely due to the axial ethoxy group facilitating a tighter hydrogen-bonding network that accommodates the alkyl tail more efficiently in the lattice interstices.

Intermolecular Forces & Crystal Packing

The stability of Ethyl Glucoside crystals is governed by two competing forces: Hydrogen Bonding (Head) and Van der Waals Forces (Tail).

3.1. Hydrogen Bonding Network (The "Zipper")

The glucose "head" contains four hydroxyl donors (OH-2, OH-3, OH-4, OH-6) and six oxygen acceptors.

- Primary Motif: Infinite chains of hydrogen bonds link molecules head-to-tail along the crystallographic screw axis (

).
- Cross-Linking: Transverse hydrogen bonds between adjacent chains create a 2D sheet-like structure.
- Water Interaction: The crystal lattice is highly susceptible to water intercalation. The hydroxyl groups on the surface of the crystal face act as "docking sites" for atmospheric moisture, explaining the compound's extreme hygroscopicity.

3.2. Amphiphilic Bilayer Arrangement

Unlike pure glucose, the ethyl group disrupts the isotropic hydrophilic network.

- Bilayer Formation: Molecules arrange in bilayers where the hydrophobic ethyl tails face each other (tail-to-tail), while the hydrophilic glucose heads face outward, hydrogen bonding with

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adjacent bilayers.

- Slip Planes: The weak Van der Waals forces between the ethyl layers create "slip planes," contributing to the lubricity often felt in ethyl glucoside formulations.

Experimental Protocol: Crystallization & Purification

To obtain high-purity single crystals for XRD or pharmaceutical use, a controlled solvent evaporation method is required.

Objective: Isolate Ethyl

-D-glucopyranoside from a crude enzymatic reaction mixture (Sake lees model).

Protocol:

- Synthesis: React Ethanol (excess) with Maltose using Aspergillus oryzae

  -glucosidase.

- Clarification: Filter crude mixture through a 0.45

  m PTFE membrane to remove fungal biomass.

- Solvent Exchange: Evaporate ethanol under reduced pressure (Rotavap, 40°C) to obtain a syrup.

- Crystallization Solvent: Dissolve syrup in Acetone:Water (10:1 v/v) or Absolute Ethanol at 50°C.

  - Why Acetone? Ethyl glucoside has lower solubility in acetone than water, promoting precipitation upon cooling.

- Nucleation: Cool slowly to 4°C over 24 hours. Seed with a micro-crystal of

  -EG if available.

- Harvesting: Filter crystals and wash with cold anhydrous acetone. Dry in a vacuum desiccator over

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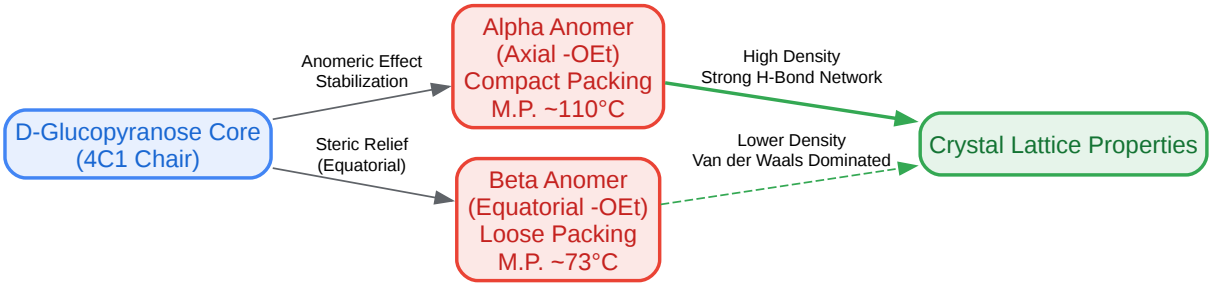
Visualization of Structural Logic

Diagram 1: Molecular Conformation & Anomeric Distinction

This diagram illustrates the stereochemical difference driving the crystal packing variations.



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Caption: Stereochemical divergence of Ethyl Glucoside anomers influencing thermal stability and packing density.

Diagram 2: Crystallization & Purification Workflow

A logical flow for isolating crystalline material from enzymatic feedstock.

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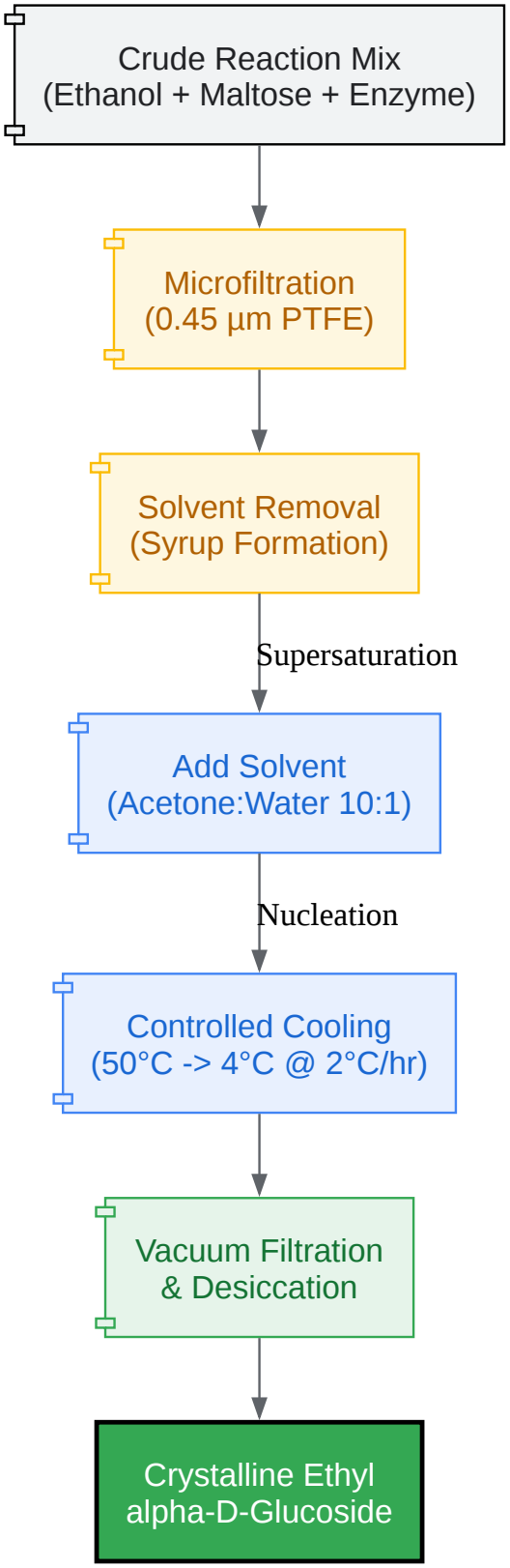

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Caption: Step-by-step purification protocol for isolating high-purity Ethyl Glucoside crystals.

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Analytical Validation (XRD & DSC)

To validate the crystalline form, researchers should look for the following signatures:

- Powder X-Ray Diffraction (PXRD):
  - Amorphous: Broad "halo" centered around

    .
  - Crystalline (

    -form): Sharp Bragg reflections. Key diagnostic peaks typically appear at low angles (

) corresponding to the long axis of the unit cell (bilayer spacing) and at wide angles (

) corresponding to the intermolecular H-bond spacing (~4.5 Å).
- Differential Scanning Calorimetry (DSC):
  - Endotherm: A sharp endothermic peak at 100–110°C confirms the melting of the pure

    -crystalline phase.
  - Glass Transition (

    ): If the sample is cooled rapidly from the melt, a

    around -10°C to 10°C may be observed, indicating the formation of an amorphous glass (common in sugars).

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